

2-Chloro-n,n-dimethylacetamide-d3 chemical properties and structure

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An In-depth Technical Guide to 2-Chloro-N,N-dimethylacetamide-d3

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **2-Chloro-N,N-dimethylacetamide-d3**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Properties and Identification

2-Chloro-N,N-dimethylacetamide-d3 is the deuterated form of 2-Chloro-N,N-dimethylacetamide.^{[1][2]} Deuterium labeling is a common strategy in pharmaceutical research to study the metabolic fate of drug candidates.^[1] The physical and chemical properties of the deuterated compound are very similar to its non-deuterated analogue.

Table 1: Chemical and Physical Properties

| Property | Value | Source |
|-----------------------------------|---|---|
| Molecular Formula | C ₄ H ₅ D ₃ CINO | [1] |
| Molecular Weight | 124.58 g/mol | [1] |
| CAS Number | 1219802-19-3 | [1] |
| Non-Deuterated Molecular Formula | C ₄ H ₈ CINO | [3] |
| Non-Deuterated Molecular Weight | 121.57 g/mol | [4] |
| Non-Deuterated CAS Number | 2675-89-0 | [3] [4] |
| Appearance | Liquid | [4] |
| Density (non-deuterated) | 1.182 g/mL at 20 °C | [4] |
| Refractive Index (non-deuterated) | n _{20/D} 1.479 | [4] |
| Flash Point (non-deuterated) | > 110 °C (> 230 °F) - closed cup | [4] |
| Solubility | Soluble in a wide range of organic solvents. | [5] |

Identifiers for Non-Deuterated Form:

- IUPAC Name: 2-chloro-N,N-dimethylacetamide[\[3\]](#)
- SMILES: CN(C)C(=O)CCl[\[3\]](#)[\[4\]](#)
- InChI: 1S/C4H8CINO/c1-6(2)4(7)3-5/h3H2,1-2H3[\[3\]](#)[\[4\]](#)
- Synonyms: N,N-Dimethylchloroacetamide, Acetamide, 2-chloro-N,N-dimethyl-

Chemical Structure

The molecular structure of **2-Chloro-N,N-dimethylacetamide-d3** consists of a central acetamide group where the two protons on the N-methyl groups are substituted with deuterium. A chlorine atom is attached to the alpha-carbon.

Caption: Molecular structure of **2-Chloro-N,N-dimethylacetamide-d3**.

Experimental Protocols

A. Synthesis of N,N-dimethyl Chloroacetamide

A common method for the synthesis of the non-deuterated analogue involves the amidation of chloroacetyl chloride with dimethylamine.^{[6][7]} A similar procedure would be followed for the deuterated version, using deuterated dimethylamine.

- Reaction Workflow:



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Caption: Workflow for the synthesis of N,N-dimethyl chloroacetamide.

- Detailed Methodology:^[7]

- An alkali metal salt (e.g., sodium acetate) and water are added to a chlorinated hydrocarbon solvent (e.g., dichloromethane).
- The mixture is cooled to a temperature between -15°C and -8°C.
- Dimethylamine gas is introduced into the cooled solution.
- Chloroacetyl chloride is then added dropwise while maintaining the temperature between -8°C and 5°C. The pH is controlled to be between 5 and 8 during the addition.

- The reaction is allowed to proceed for 1 to 3 hours after the addition is complete.
- The resulting product mixture is filtered.
- The aqueous phase is extracted with the chlorinated hydrocarbon solvent.
- The organic phases are combined, dried over an appropriate drying agent, and the solvent is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield N,N-dimethyl chloroacetamide.

B. Quality Analysis by Gas Chromatography (GC)

The purity of 2-Chloro-N,N-dimethylacetamide is often determined by Gas Chromatography (GC).

- General Protocol:
 - Sample Preparation: Prepare a dilute solution of the compound in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
 - Instrumentation: Use a gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Column: A non-polar or medium-polarity capillary column is typically suitable.
 - Carrier Gas: Use an inert gas like helium or nitrogen at a constant flow rate.
 - Temperature Program:
 - Injector Temperature: Set to a temperature that ensures rapid vaporization without decomposition (e.g., 250°C).
 - Oven Temperature: Start at a low temperature (e.g., 60°C), hold for a few minutes, then ramp up at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 280°C) and hold.

- Detector Temperature: Set higher than the final oven temperature (e.g., 300°C).
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample.
- Data Analysis: The purity is determined by calculating the area percentage of the main peak corresponding to 2-Chloro-N,N-dimethylacetamide. An assay of $\geq 97.0\%$ is a common purity specification.[\[4\]](#)

For deuterated compounds like **2-Chloro-N,N-dimethylacetamide-d3**, mass spectrometry (GC-MS or LC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are also used for structural confirmation and to determine the degree of deuterium incorporation.[\[2\]](#)

Safety and Handling

2-Chloro-N,N-dimethylacetamide is a hazardous substance that requires careful handling.

- Hazard Identification:
 - Acute Toxicity: Harmful if swallowed.[\[3\]](#)[\[4\]](#)
 - Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[\[3\]](#)[\[8\]](#)
 - Respiratory Irritation: May cause respiratory irritation.[\[8\]](#)
- Recommended Handling Procedures:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[8\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[9\]](#)
 - Do not breathe vapors or mist.[\[8\]](#)
 - Wash hands thoroughly after handling.[\[8\]](#)
 - Keep away from heat, sparks, and open flames.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[11\]](#)

- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber) and protective clothing.[8][9]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[9]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[8]
 - Keep containers tightly closed.[8]
 - Store in a corrosives area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[8]
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[8]
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing. Seek immediate medical attention.[8]
 - Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[8]

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional consultation. Always refer to the specific SDS for the most current and detailed safety information before handling this chemical.

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References

- 1. immunomart.com [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 2-chloro-N,N-dimethylacetamide | C4H8CINO | CID 75886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-氯-N,N-二甲基乙酰胺 ≥97.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. chemimpex.com [chemimpex.com]
- 6. 2-Chloro-N,N-dimethylacetamide synthesis - chemicalbook [chemicalbook.com]
- 7. CN1721392A - N, the preparation method of N-dimethyl chloroacetamide - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. chemicalbook.com [chemicalbook.com]
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